

DL-Menthone-d8 CAS number and molecular weight

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Compound of Interest

Compound Name: DL-Menthone-d8

Cat. No.: B12381774

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In-Depth Technical Guide: DL-Menthone-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties of **DL-Menthone-d8**, along with an overview of the known biological activities and experimental protocols associated with its non-deuterated counterpart, DL-Menthone. Due to a lack of specific publicly available data on the biological activity of **DL-Menthone-d8**, this guide leverages research on DL-Menthone as a proxy, a common practice in early-stage research and development.

Physicochemical Properties of DL-Menthone-d8

DL-Menthone-d8 is the deuterated form of DL-Menthone, a naturally occurring monoterpene ketone. Deuteration, the substitution of hydrogen with its heavier isotope deuterium, is a strategy employed in drug development to potentially modify the pharmacokinetic and metabolic profiles of a compound.

Property	Value	Source
CAS Number	244023-68-5	[1] [2]
Molecular Weight	162.30 g/mol	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ D ₈ O	[1]

For comparison, the properties of the non-deuterated form, DL-Menthone, are provided below.

Property	Value	Source
CAS Number	89-80-5	
Molecular Weight	154.25 g/mol	
Molecular Formula	C ₁₀ H ₁₈ O	
Boiling Point	207-210°C	
Flash Point	74°C	
Density	0.895 g/cm ³	
Melting Point	-6°C	

Biological Activities and Mechanisms of Action (Derived from DL-Menthone)

DL-Menthone, a major constituent of peppermint oil, has demonstrated a range of biological activities, primarily antimicrobial and antifungal. These properties make it a subject of interest for pharmaceutical and therapeutic applications.

Antimicrobial Activity

Menthone has shown notable antibacterial activity against various pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA). Research indicates that its mechanism of action involves the disruption of the bacterial cell membrane.

Key Findings:

- Minimum Inhibitory Concentration (MIC) against MRSA: 3,540 µg/mL
- Minimum Bactericidal Concentration (MBC) against MRSA: 7,080 µg/mL
- Mechanism: Menthone alters the cell membrane potential and integrity, leading to changes in the lipid profile of the bacterial cell. Specifically, it affects glycerophospholipids, glycolipids, and sphingolipids, which are crucial components of the bacterial cell membrane.

Antifungal Activity

DL-Menthone and its parent compound, menthol, have also been shown to possess antifungal properties against various fungal species.

Experimental Protocols (Derived from DL-Menthone Research)

The following are generalized experimental protocols based on studies of DL-Menthone's antimicrobial properties. These methodologies can serve as a foundation for designing studies with **DL-Menthone-d8**.

Determination of Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC)

This protocol is used to determine the lowest concentration of a substance that prevents visible growth of a microorganism and the lowest concentration that results in microbial death, respectively.

- **Preparation of Inoculum:** A standardized suspension of the target microorganism (e.g., MRSA) is prepared in a suitable broth medium.
- **Serial Dilution:** The test compound (Menthone) is serially diluted in the broth medium in a microtiter plate.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 24 hours).
- **MIC Determination:** The MIC is identified as the lowest concentration of the compound at which no visible growth of the microorganism is observed.
- **MBC Determination:** An aliquot from the wells showing no growth is subcultured onto an agar plate. The MBC is the lowest concentration at which no microbial colonies are formed after incubation.

Bacterial Growth Curve Assay

This assay assesses the effect of a substance on the growth kinetics of a bacterial population.

- **Culture Preparation:** A bacterial culture is grown to a specific optical density (OD).
- **Treatment:** The culture is divided into a control group and a treatment group, to which the test compound (Menthone) is added at a sub-inhibitory concentration (e.g., 0.1x MIC).
- **Incubation and Monitoring:** Both cultures are incubated with shaking at an appropriate temperature. The OD is measured at regular intervals over a period (e.g., 16 hours) to monitor bacterial growth.
- **Data Analysis:** The growth curves of the control and treated cultures are plotted and compared to determine the impact of the compound on bacterial growth.

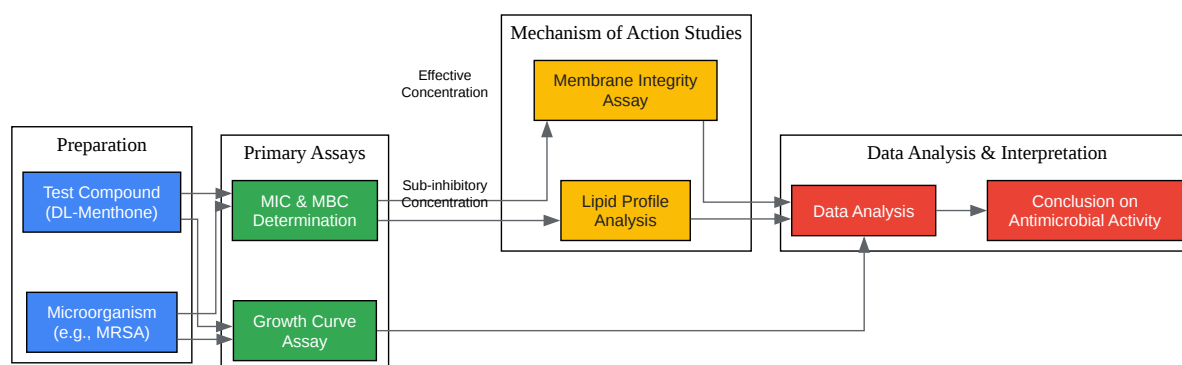
Cell Membrane Integrity Assay

This protocol evaluates the ability of a compound to damage the bacterial cell membrane.

- **Cell Preparation:** Bacterial cells are harvested and washed.
- **Staining:** The cells are stained with fluorescent dyes that differentiate between live and dead cells based on membrane integrity (e.g., propidium iodide, which only enters cells with compromised membranes).
- **Treatment:** The stained cells are treated with the test compound.
- **Analysis:** The fluorescence is measured using techniques such as flow cytometry or fluorescence microscopy to quantify the proportion of cells with damaged membranes.

Experimental Workflow for Antimicrobial Activity Assessment

The following diagram illustrates a typical workflow for evaluating the antimicrobial properties of a compound like DL-Menthone.



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Caption: Workflow for assessing the antimicrobial activity of a test compound.

Disclaimer: The biological activity and experimental protocols described herein are based on research conducted on non-deuterated DL-Menthone. Further experimental validation is required to determine the specific activities of **DL-Menthone-d8**.

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References

- 1. DL-Menthol: Natural Origin, Biosynthesis and Biological Properties_Chemicalbook [chemicalbook.com]
- 2. Menthone Exerts its Antimicrobial Activity Against Methicillin Resistant Staphylococcus aureus by Affecting Cell Membrane Properties and Lipid Profile - PMC [pmc.ncbi.nlm.nih.gov]

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